

Quality control measures for the Gaxilose diagnostic assay.

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Compound of Interest		
Compound Name:	Gaxilose	
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Gaxilose Diagnostic Assay: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the **Gaxilose** diagnostic assay. It includes detailed troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may arise during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the **Gaxilose** diagnostic assay?

A1: The **Gaxilose** diagnostic assay is a non-invasive method for diagnosing lactase deficiency (hypolactasia). **Gaxilose** (4-O- β -D-galactopyranosyl-D-xylose) is a synthetic disaccharide that is hydrolyzed by the lactase enzyme in the small intestine into galactose and D-xylose. The amount of D-xylose absorbed and subsequently excreted in the urine is directly proportional to the intestinal lactase activity.[1]

Q2: What is the standard procedure for the Gaxilose test?

A2: The patient orally ingests 0.45 grams of **Gaxilose** dissolved in water. Urine is then collected over a 5-hour period.[1][2] The total volume of urine is measured, and the concentration of D-xylose is determined to calculate the total amount of D-xylose excreted.



Q3: How are the results of the **Gaxilose** test interpreted?

A3: The total amount of D-xylose excreted in the urine over 5 hours is used to determine lactase activity. A common cut-off value for diagnosing lactose malabsorption is 19.18 mg of xylose in the 5-hour urine collection.[1] Levels below this threshold are indicative of hypolactasia.

Q4: What are the main advantages of the **Gaxilose** test compared to other methods for diagnosing lactose intolerance?

A4: The **Gaxilose** test is non-invasive and generally well-tolerated by patients, with minimal side effects such as bloating or gas.[3] Unlike the lactose tolerance test, it does not require blood sampling.[3] It offers a direct and quantitative measure of lactase activity.[1]

Quality Control Measures

Effective quality control is crucial for ensuring the accuracy and reliability of the **Gaxilose** diagnostic assay. This involves monitoring the analytical performance of the D-xylose measurement and ensuring proper pre-analytical procedures.

Analytical Quality Control

The accurate quantification of D-xylose in urine is the cornerstone of the **Gaxilose** assay. The following table summarizes the key quality control parameters for the analytical measurement of D-xylose. These parameters should be established and monitored by the laboratory.



Parameter	Acceptance Criteria	Frequency
Linearity	$R^2 \ge 0.995$ over the expected concentration range	During initial validation and after major instrument maintenance
Accuracy	Recovery of 85-115% for spiked samples	With each new batch of reagents and periodically as per lab protocol
Precision (Intra-assay)	Coefficient of Variation (CV) ≤ 10%	With every analytical run
Precision (Inter-assay)	Coefficient of Variation (CV) ≤ 15%	Monitored across different analytical runs
Limit of Quantification (LOQ)	The lowest concentration that can be quantified with acceptable precision and accuracy	Determined during initial validation
Positive Control	Within established range (representing normal lactase activity)	With every analytical run
Negative Control	Within established range (representing lactase deficiency)	With every analytical run

Pre-analytical Quality Control

Pre-analytical errors are a significant source of variability in the **Gaxilose** assay. Adherence to strict collection and handling protocols is essential.



Step	Key Consideration	Common Errors
Patient Preparation	Fasting is required before the test.	Patient not fasting, leading to potential interference.
Gaxilose Administration	Ensure the full 0.45g dose is consumed.	Incomplete ingestion of the Gaxilose solution.
Urine Collection	Complete 5-hour urine collection is critical.	Incomplete collection (missed voids), incorrect timing.
Volume Measurement	Accurate measurement of the total urine volume.	Inaccurate volume measurement leading to calculation errors.
Sample Storage	Store urine samples appropriately (e.g., frozen) if not analyzed immediately.	Improper storage leading to degradation of D-xylose.

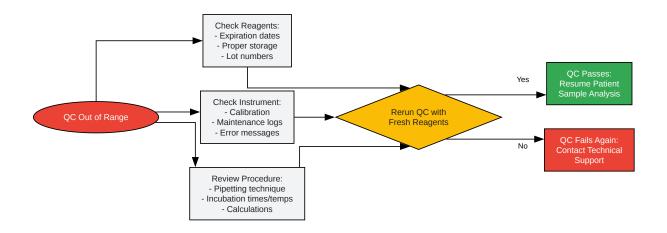
Troubleshooting Guide

This guide addresses specific issues that users might encounter during the **Gaxilose** diagnostic assay.

Q5: What should I do if the quality control (QC) values are out of the acceptable range?

A5: If your positive or negative controls fall outside the established acceptance criteria, all patient results from that run are considered invalid. Do not report any patient results. Investigate the potential causes by following the troubleshooting steps outlined in the diagram below.





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Caption: Troubleshooting workflow for out-of-range QC results.

Q6: A patient's result is borderline (close to the 19.18 mg cut-off). How should this be interpreted?

A6: Borderline results should be interpreted with caution. Review the pre-analytical information for any potential errors, such as incomplete urine collection. Consider any medications the patient is taking that might affect gastrointestinal motility or renal function, as these can potentially influence the results.[4] If significant doubt remains, a repeat test or confirmation with an alternative diagnostic method may be warranted.

Q7: What are common causes of unexpectedly low D-xylose levels in a patient expected to have normal lactase activity?

A7: Unexpectedly low D-xylose levels can result from several factors:

- Incomplete Urine Collection: This is a primary cause of falsely low results. Emphasize the importance of collecting every void during the 5-hour window.
- Impaired Renal Function: Reduced kidney function can lead to decreased excretion of Dxylose into the urine.[4]



- Medications: Drugs that alter gastrointestinal motility could potentially affect the absorption of D-xylose.[4]
- Dehydration: Severe dehydration can lead to reduced urine output and consequently lower total D-xylose excretion.

Q8: Can bacterial overgrowth in the small intestine affect the **Gaxilose** test results?

A8: While the hydrogen breath test is more susceptible to interference from bacterial overgrowth, it is a potential consideration for the **Gaxilose** test. Some bacteria may be capable of metabolizing D-xylose, which could theoretically lead to lower levels in the urine.

Experimental Protocol: Gaxilose Diagnostic Assay

This protocol outlines the key steps for performing the **Gaxilose** diagnostic assay.

- 1. Patient Preparation:
- The patient should fast for at least 8 hours prior to the test.
- Water is permitted during the fasting period and throughout the test.
- 2. Gaxilose Administration:
- Dissolve 0.45 grams of Gaxilose in 150-250 mL of water.
- The patient should drink the entire solution.
- 3. Urine Collection:
- The patient should empty their bladder immediately before or after ingesting the Gaxilose solution. This urine is discarded.
- All urine produced for the next 5 hours must be collected in a single, clean container.
- It is critical to collect every void during this 5-hour period.
- 4. Sample Processing:

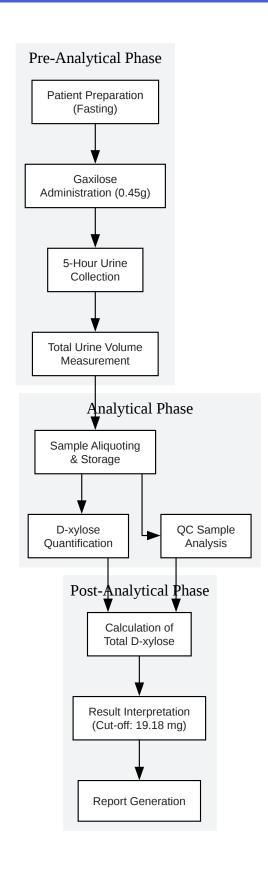


- At the end of the 5-hour collection period, measure the total volume of the collected urine and record the value.
- Aliquot a portion of the urine for D-xylose analysis. If not analyzed immediately, store the aliquot frozen at -20°C or below.
- 5. D-xylose Quantification:
- Analyze the urine aliquot for D-xylose concentration using a validated analytical method (e.g., enzymatic assay or a modified phloroglucinol-based assay).
- Run positive and negative controls with each batch of samples.
- 6. Calculation of Results:
- Calculate the total amount of D-xylose excreted using the following formula: Total D-xylose
 (mg) = D-xylose Concentration (mg/mL) x Total Urine Volume (mL)

Gaxilose Assay Workflow

The following diagram illustrates the complete workflow of the **Gaxilose** diagnostic assay from patient preparation to result interpretation.





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Caption: Overview of the Gaxilose diagnostic assay workflow.



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References

- 1. catlab.cat [catlab.cat]
- 2. clinicaltrials.eu [clinicaltrials.eu]
- 3. What is Gaxilose used for? [synapse.patsnap.com]
- 4. Analytical Validation of a New Enzymatic and Automatable Method for d-Xylose Measurement in Human Urine Samples PMC [pmc.ncbi.nlm.nih.gov]
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